

A Comparative Guide to Cross-Section Measurements of Tellurium-122 Reactions

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Compound of Interest

Compound Name: Tellurium-122

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This guide provides a detailed comparison of experimental cross-section measurements for various nuclear reactions involving **Tellurium-122** (^{122}Te). The data presented is crucial for a range of applications, from nuclear medicine and astrophysics to the design of advanced nuclear reactors. This document summarizes quantitative data, outlines experimental protocols, and visualizes the reaction processes and experimental workflows.

Introduction to Tellurium-122 Reactions

Tellurium-122 is a stable isotope of tellurium with a natural abundance of approximately 2.55%. Its nuclear reaction cross-sections are of significant interest for various scientific and technological fields. For instance, the production of medically relevant iodine isotopes can be achieved through proton-induced reactions on tellurium targets. Furthermore, understanding neutron- and alpha-particle-induced reactions on ^{122}Te is essential for nuclear structure studies and for modeling nucleosynthesis in stars. This guide focuses on a comparative analysis of several key reactions: $^{122}\text{Te}(n,2n)^{121\text{m},\text{g}}\text{Te}$, $^{122}\text{Te}(\gamma,n)^{121}\text{Te}$, $^{122}\text{Te}(\alpha,n)^{125}\text{Xe}$, $^{122}\text{Te}(p,n)^{122}\text{I}$, $^{122}\text{Te}(p,\gamma)^{123}\text{I}$, and $^{122}\text{Te}(n,p)^{122}\text{Sb}$.

Data Presentation: A Comparative Overview

The following tables summarize the experimentally measured cross-section data for various reactions on a ^{122}Te target. For reactions where direct experimental data on ^{122}Te is scarce,

results from systematic studies on neighboring isotopes and theoretical model calculations are included to provide a comprehensive overview.

Table 1: Cross-Section Measurements for the $^{122}\text{Te}(n,2n)^{121\text{m},9}\text{Te}$ Reaction

Incident Neutron Energy (MeV)	Cross-Section for $^{121\text{m}}\text{Te}$ (mb)	Cross-Section for $^{121\text{g}}\text{Te}$ (mb)	Reference
13.5 ± 0.2	589 ± 44	786 ± 68	Luo et al. (2020)[1]
14.1 ± 0.2	734 ± 55	963 ± 82	Luo et al. (2020)[1]
14.8 ± 0.2	841 ± 63	1085 ± 92	Luo et al. (2020)[1]

Table 2: Cross-Section Measurements for the $^{122}\text{Te}(\gamma,n)^{121}\text{Te}$ Reaction

Photon Energy (MeV)	Cross-Section (mb)	Reference
10 - 18 (Peak at ~ 15.3)	274.1 ± 2.1 (at peak)	Bīgan et al. (2022)[2][3]

Table 3: Preliminary Cross-Section Measurements for the $^{122}\text{Te}(\alpha,n)^{125}\text{Xe}$ Reaction

Incident Alpha Energy (MeV)	Status	Reference
Near Threshold	In Progress (Preliminary Data)	Mátyus & Gyürky (2023)[4][5]

Note: As of early 2023, the authors of the study on the $^{122}\text{Te}(\alpha,n)^{125}\text{Xe}$ reaction reported that no prior experimental data existed in the literature. Their work is ongoing to provide the first set of measurements.[4][5]

Table 4: Experimental and Theoretical Cross-Sections for the $^{122}\text{Te}(p,n)^{122}\text{I}$ Reaction

Incident Proton Energy (MeV)	Experimental Cross-Section (mb) (EXFOR)	TALYS 1.95 Calculation (mb)	Reference
5 - 20	Data available in EXFOR database	Compared with experimental data	Yildirim et al.[6]

Table 5: Theoretical Cross-Section Calculations for the $^{122}\text{Te}(p,\gamma)^{123}\text{I}$ Reaction

Incident Proton Energy (MeV)	TALYS 1.96 Calculated Cross-Section (mb)	Remarks	Reference
Astrophysical Energies	Calculations performed and compared with systematics	No direct experimental data found for ^{122}Te . TALYS calculations provide theoretical estimates.	TALYS developers and various studies[7][8][9]

Table 6: Systematic Study and Theoretical Calculations for the $^{122}\text{Te}(n,p)^{122}\text{Sb}$ Reaction

Incident Neutron Energy (MeV)	Estimated Cross-Section (mb)	Remarks	Reference
14.7	Systematics-based estimation	No direct experimental data found for ^{122}Te . Systematics of (n,p) reactions on Te isotopes provide an estimate.	Various systematic studies[10]
Threshold to 20	TALYS 1.9 calculated values	Theoretical calculations based on nuclear models.	TALYS developers and various studies[9]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental results. The following sections describe the protocols used in the key experiments cited in this guide.

Activation Method

A widely used technique for measuring reaction cross-sections is the activation method.[\[2\]](#)[\[6\]](#) [\[11\]](#) This involves irradiating a target material with a beam of particles (e.g., neutrons, protons, alpha particles) to produce radioactive isotopes. The cross-section is then determined by measuring the activity of the produced radionuclides.

General Workflow of the Activation Method:

- Target Preparation: A thin, uniform target of the isotope of interest (in this case, ^{122}Te) is prepared. Natural tellurium, which contains ^{122}Te , is often used.[\[4\]](#)[\[5\]](#) The target thickness and purity are carefully measured.
- Irradiation: The target is placed in a particle beam of a known energy and flux for a specific duration. The beam current is continuously monitored to determine the total number of incident particles.
- Activity Measurement: After irradiation, the target is removed, and the characteristic gamma rays emitted from the decay of the produced radioactive nuclei are measured using a high-purity germanium (HPGe) detector.[\[1\]](#) The detector is calibrated for efficiency using standard radioactive sources.
- Cross-Section Calculation: The reaction cross-section is calculated from the measured activity, the number of target nuclei, the particle flux, and the decay properties of the product nucleus.

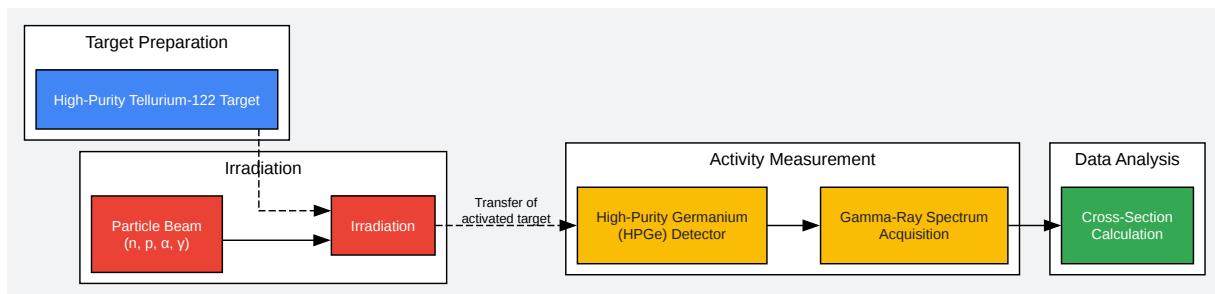
Specific Experimental Setups

- $^{122}\text{Te}(n,2n)^{121m,9}\text{Te}$ Reaction: Fast neutrons in the energy range of 13.5–14.8 MeV were produced via the $^3\text{H}(d,n)^4\text{He}$ reaction using a K-400 neutron generator.[\[1\]](#) Natural high-purity tellurium powder was pressed into pellets and used as the target material. The neutron flux was monitored using the $^{93}\text{Nb}(n,2n)^{92m}\text{Nb}$ reaction. The gamma-ray activities of the produced ^{121m}Te and ^{121g}Te were measured using a calibrated HPGe detector.[\[1\]](#)

- $^{122}\text{Te}(\gamma, n)^{121}\text{Te}$ Reaction: The experiment was performed using a bremsstrahlung γ -beam from the M-30 microtron at the Institute of Electronic Physics of the National Academy of Sciences of Ukraine.[2][3] The yield curves of the reaction were measured in the energy range of 10-18 MeV. The activation technique was employed, and the gamma activity of the reaction products was recorded using a spectrometric method.[2][3]
- $^{122}\text{Te}(\alpha, n)^{125}\text{Xe}$ Reaction: The experiments are being conducted at the cyclotron accelerator of ATOMKI.[4][5] Targets were prepared by vacuum evaporation of natural metallic tellurium onto thin aluminum foils. The activation technique is used, where the cross-section is determined by measuring the gamma rays emitted from the decay of the produced ^{125}Xe isotopes with a HPGe detector after the irradiation.[4][5]

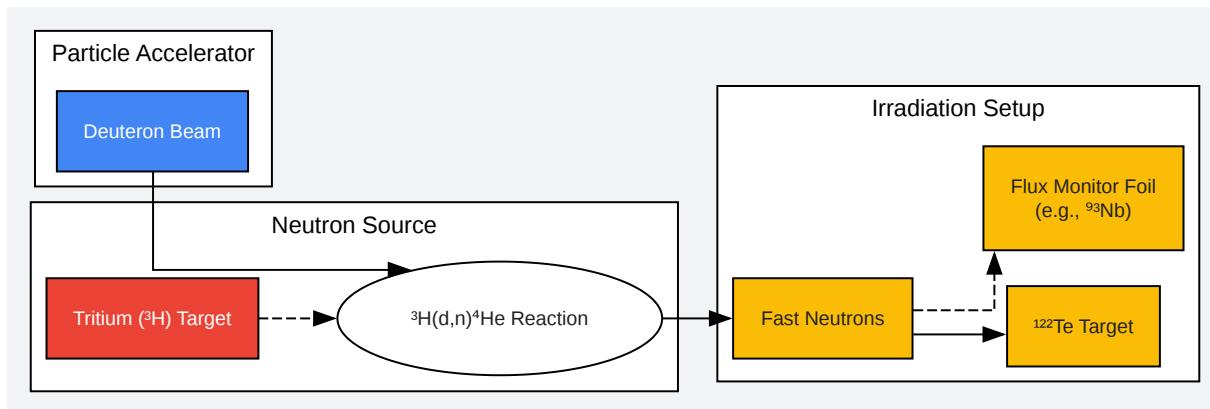
Mandatory Visualization

The following diagrams, created using the DOT language, illustrate the experimental workflows and logical relationships described in this guide.



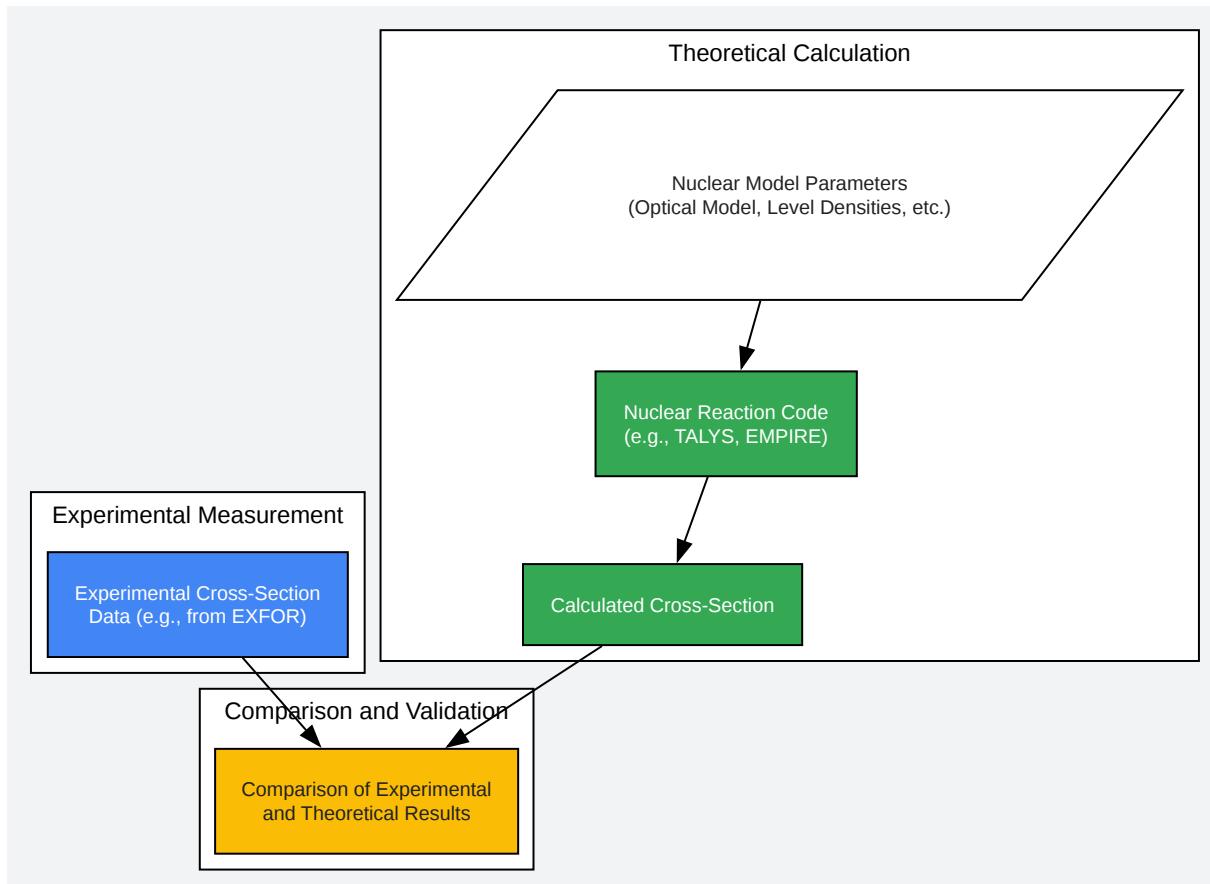
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Caption: General workflow of the activation method for cross-section measurements.



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Caption: Production of fast neutrons for the $^{122}\text{Te}(n,2n)$ reaction experiment.

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Caption: Logical relationship between experimental data and theoretical model calculations.

Conclusion

This guide provides a comparative overview of the available cross-section data for several key nuclear reactions involving **Tellurium-122**. While experimental data exists for reactions such as $(n,2n)$, (γ,n) , and (p,n) , there is a notable lack of direct experimental measurements for the (p,γ) and (n,p) channels on ^{122}Te . For these reactions, researchers currently rely on systematic studies of neighboring isotopes and theoretical model calculations. The ongoing experimental

efforts for the (α, n) reaction are anticipated to fill a significant data gap. The detailed experimental protocols and visualizations provided herein are intended to aid researchers in understanding and potentially extending the current body of knowledge on **Tellurium-122** reaction cross-sections.

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